

Unraveling the Molecular Architecture of Neobulgarone E: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide details the chemical structure elucidation of **Neobulgarone E**, a halogenated bianthrone isolated from the marine-derived fungus Penicillium roseopurpureum. The following sections provide a comprehensive overview of the experimental protocols and data analysis that were instrumental in determining the complex architecture of this natural product.

Isolation and Purification

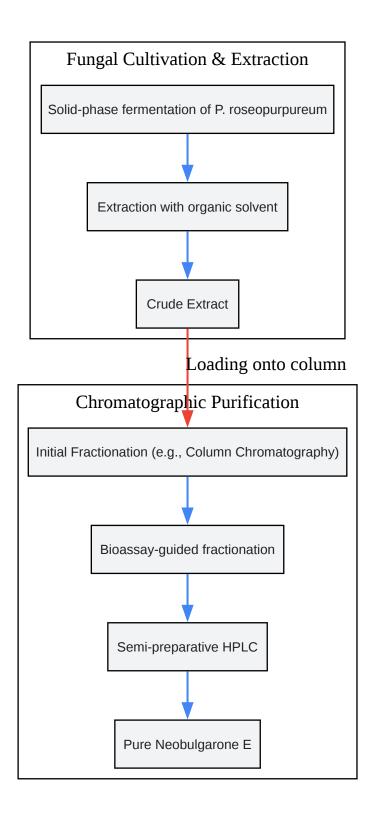
Neobulgarone E was isolated from a solid-phase fermentation of Penicillium roseopurpureum (isolate KP1-135C), an endophytic fungus obtained from the marine alga Petalonia fascia. The detailed experimental protocol for its purification is outlined below.

Experimental Protocol: Fungal Cultivation and Extraction

The producing fungus was cultured on a solid-phase medium to facilitate the extraction of secondary metabolites. The crude extract was then subjected to a series of chromatographic separations to yield the pure compound.

Workflow for the Isolation of **Neobulgarone E**





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Caption: Isolation workflow for **Neobulgarone E**.



Structural Elucidation via Spectroscopic Analysis

The chemical structure of **Neobulgarone E** was determined through a combination of high-resolution mass spectrometry and one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was employed to determine the molecular formula of **Neobulgarone E**.

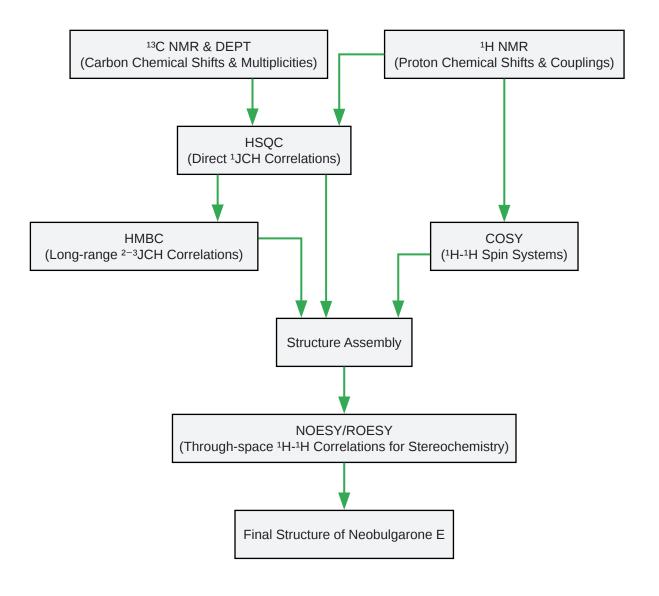
| Parameter | Observed Value |
|-------------------|-------------------------------------|
| Ionization Mode | ESI |
| Mass Analyzer | Time-of-Flight (TOF) or Orbitrap |
| Observed m/z | [M+H]+ or [M-H] ⁻ ion |
| Molecular Formula | C32H24Cl2O8 |
| Calculated Mass | 606.0848 |
| Measured Mass | Consistent with the calculated mass |

Nuclear Magnetic Resonance (NMR) Spectroscopy

A comprehensive suite of NMR experiments, including ¹H NMR, ¹³C NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), were utilized to establish the planar structure and assign the proton and carbon signals of **Neobulgarone E**. All spectra were recorded in a suitable deuterated solvent, such as methanol-d₄ or chloroform-d.

Logical Workflow for NMR-based Structure Elucidation





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